A Comparative Guide to the Structure-Activity Relationships of 4-Hydroxypiperidine Analogs

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Compound of Interest

Compound Name:	*Methyl 4-hydroxy-4-methylpiperidine-1-carboxylate*
CAS No.:	*1534779-33-3*
Cat. No.:	*B1380662*

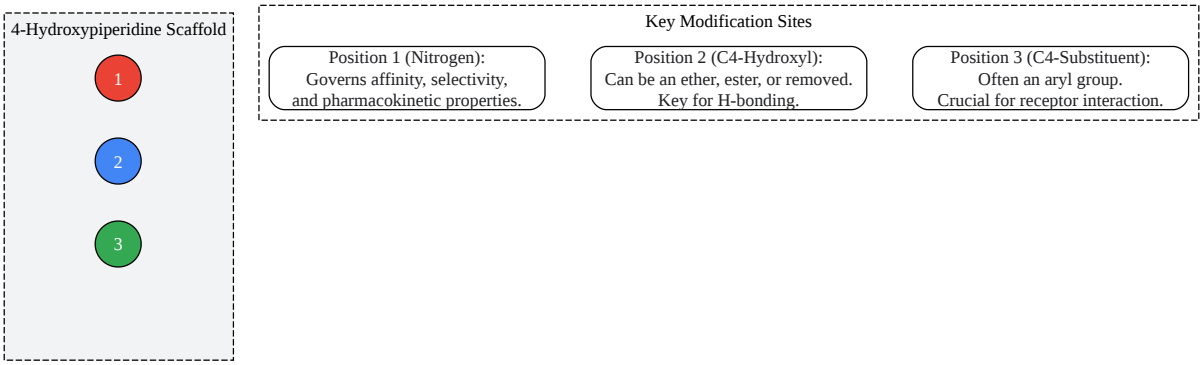
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The 4-hydroxypiperidine moiety is a cornerstone in modern medicinal chemistry, recognized as a privileged scaffold for its prevalence in a wide array of biologically active molecules. Its structural simplicity, featuring a piperidine ring with a hydroxyl group, belies its chemical versatility. This functional group provides a key handle for synthetic modification, while the piperidine ring itself imparts favorable pharmacokinetic properties, such as improved solubility and metabolic stability. This guide provides an in-depth comparison of structure-activity relationship (SAR) studies across several classes of 4-hydroxypiperidine analogs, offering insights for researchers and professionals in drug development.

Key Structural Modification Points of the 4-Hydroxypiperidine Scaffold

The versatility of the 4-hydroxypiperidine core stems from three primary points for chemical modification, which dictate the resulting analog's biological target and activity. Understanding the impact of substitutions at these positions is fundamental to rational drug design.

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Caption: Key modification points on the 4-hydroxypiperidine scaffold.

Chapter 1: Analogs Targeting Opioid and Nociceptin Receptors

The 4-hydroxypiperidine scaffold is integral to many potent analgesics, particularly those targeting opioid receptors. The spatial orientation of the nitrogen atom and the substituent at the C-4 position are critical for receptor interaction.

4-Anilidopiperidine Analogs (μ-Opioid Receptor)

Fentanyl, the prototypical 4-anilidopiperidine analgesic, showcases the importance of this scaffold. SAR studies reveal that the N-phenyl-N-propionamide moiety at the C-4 position is crucial for high affinity at the μ-opioid receptor.[1][2] Modifications often focus on the N1-phenethyl group.

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- N-Substituent: Replacing the N-phenethyl group with moieties containing aromatic amino acids has been explored to modulate selectivity between μ and δ receptors. While the core anilidopiperidine structure drives μ-receptor selectivity, the nature of the N-substituent fine-tunes affinity, which can range from low nanomolar to micromolar.[1][2]

- Piperidine Ring Substitutions: Adding small alkyl groups, like a methyl group at the 3-position, can dramatically enhance potency, though stereochemistry (cis/trans isomerism) plays a critical role.[3][4] Larger groups generally reduce analgesic potency due to steric hindrance within the receptor binding pocket.[3]

4-Hydroxy-4-phenylpiperidine Analogs (Nociceptin and Opioid Receptors)

In this class, a phenyl group is attached directly to the C-4 position, alongside the hydroxyl group. These compounds have shown significant activity as nociceptin receptor ligands and as analgesics.[5][6]

- C4-Aryl Substituent: A 4'-chlorophenyl group at the C-4 position has been shown to be favorable for analgesic activity.[5][7]

- N-Substituent: The nature of the substituent on the piperidine nitrogen is a key determinant of activity. A variety of N-substituted derivatives, including those with phenacyl moieties, have been synthesized and tested, with many exhibiting significant analgesic effects in preclinical models like the tail-flick test.[5][8] The structure-activity relationships confirm the importance of a lipophilic binding site distal to the nitrogen for both μ and κ opioid receptors.[9]

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Compound Class	Key Structural Features	Target(s)	Observed Activity / Affinity	Reference(s)
4-Anilidopiperidine	N-phenyl-N-propionamide at C4; N1-phenethyl group	μ-opioid, δ-opioid	High μ-selectivity. K_i values from 47 nM to 76 μM.	[1][2]
4-(4'-chlorophenyl)-4-hydroxypiperidine	4'-chlorophenyl at C4; Various N-substituents	Opioid Receptors	Significant analgesic activity in rats at 50 mg/kg.	[5][7][10]
4-Hydroxy-4-phenylpiperidine	2-(aminomethyl)phenyl at C4; N1-bis(2-chlorophenyl)methyl	Nociceptin Receptor	High affinity and functional activity at the nociceptin receptor.	[6]

Table 1. Comparison of 4-Hydroxypiperidine Analogs Targeting Opioid and Nociceptin Receptors.

Chapter 2: Multi-Target Analogs for Neurodegenerative Diseases

A modern approach in drug discovery for complex multifactorial diseases like Alzheimer's is the design of multi-target-directed ligands (MTDLs). The 4-hydroxypiperidine scaffold has proven to be an excellent template for creating dual-acting compounds that target both the histaminergic and cholinergic systems.

4-Oxypiperidine Ethers (Histamine H_3R Antagonists & Cholinesterase Inhibitors)

By modulating the histamine H_3 receptor (H_3R), an autoreceptor that controls the release of various neurotransmitters (including acetylcholine), H_3R antagonists can enhance cognitive

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function. Combining this activity with the direct inhibition of acetylcholinesterase (AChE), the enzyme that degrades acetylcholine, presents a synergistic therapeutic strategy.

The general structure involves an ether linkage at the C-4 hydroxyl group connected to a terminal amine, and a substituent on the piperidine nitrogen.

- N-Substituent: An N-benzyl group on the piperidine ring is highly favorable for potent H_3R affinity.[11]
- Ether Linkage and Terminal Group: The length and composition of the alkoxy chain at C-4, along with the terminal amine, are modulated to achieve potent AChE and/or butyrylcholinesterase (BuChE) inhibition.
- SAR Insights: Studies have identified compounds with nanomolar affinity for the human H_3R and micromolar IC_{50} values for AChE and BuChE. For instance, compound ADS031, with an N-benzyl moiety, displayed a human H_3R affinity of 12.5 nM and an AChE inhibition IC_{50} of 1.537 µM.[11]

Compound ID	N-Substituent	Linker/Terminal Group	hH_3R Affinity (K_i, nM)	AChE Inhibition (IC_{50}, µM)	BuChE Inhibition (IC_{50}, µM)	Reference(s)
ADS031	Benzyl	Naphthyl	12.5	1.537	1.353	[11]
ADS021	Benzyl	Biphenyl	>1000	>10	0.559	[12]

Table 2. Activity data for representative dual-acting 4-oxypiperidine ethers.

Experimental Protocol 1: Acetylcholinesterase (AChE) Inhibition Assay (Ellman's Method)

This protocol describes a robust colorimetric method for quantifying AChE activity and inhibition in a 96-well plate format.[13][14]

Principle: AChE hydrolyzes the substrate acetylthiocholine (ATCh) to thiocholine. Thiocholine reacts with 5,5'-dithio-bis-(2-nitrobenzoic acid) (DTNB, Ellman's reagent) to produce a yellow-

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colored anion (5-thio-2-nitrobenzoate), the absorbance of which is measured spectrophotometrically at 412 nm. The rate of color formation is proportional to AChE activity.

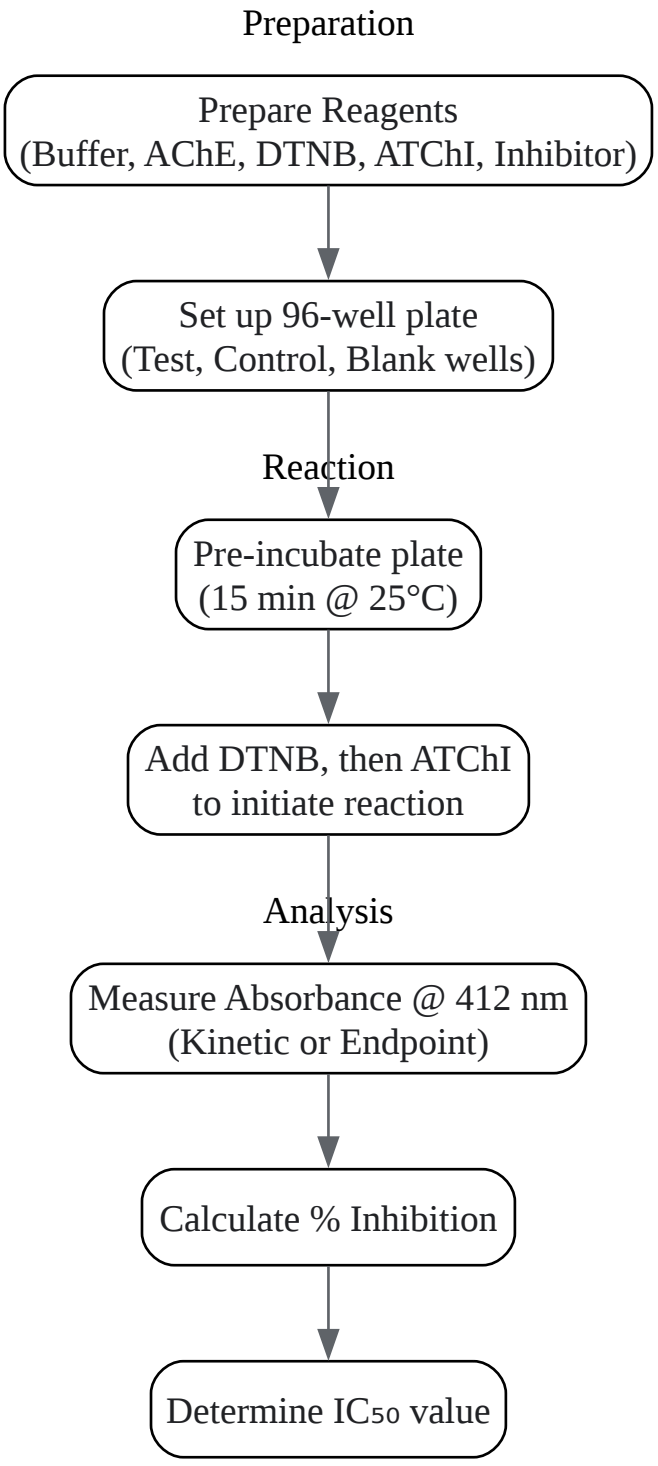
Step-by-Step Methodology:

- Reagent Preparation:
  - Assay Buffer: 0.1 M Phosphate Buffer, pH 8.0.
  - AChE Solution: Prepare a stock solution of AChE from electric eel (e.g., 1 U/mL) in assay buffer.
  - DTNB Solution: Prepare a 10 mM solution of DTNB in assay buffer.
  - Substrate Solution: Prepare a 14-15 mM solution of acetylthiocholine iodide (ATChI) in deionized water. Prepare this solution fresh daily.
  - Test Compound (Inhibitor): Prepare a stock solution (e.g., 10 mM in DMSO) and create serial dilutions in the assay buffer to achieve desired final concentrations.
- Assay Plate Setup (96-well plate):
  - Test Wells: Add 140 µL of assay buffer, 10 µL of the test compound dilution, and 10 µL of AChE solution.
  - Control Wells (100% Activity): Add 140 µL of assay buffer, 10 µL of buffer (with equivalent DMSO concentration as test wells), and 10 µL of AChE solution.
  - Blank Wells: Add 160 µL of assay buffer.
- Pre-incubation: Incubate the plate at 25°C for 10-15 minutes.
- Reaction Initiation:
  - Add 10 µL of the DTNB solution to all wells.
  - Initiate the reaction by adding 10 µL of the ATChI substrate solution to all wells.

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- Measurement:
  - Immediately place the plate in a microplate reader.
  - Measure the absorbance at 412 nm. For a kinetic assay, take readings every minute for 10-15 minutes.[13] For an endpoint assay, incubate for a fixed time (e.g., 10 min) before reading.[14]
- Data Analysis:
  - Calculate the rate of reaction (V) for each well (ΔAbsorbance/min).
  - Calculate the percentage of inhibition using the formula: % Inhibition = [(V_control - V_test) / V_control] * 100
  - Plot % Inhibition against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC_{50} value.

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Caption: Workflow for the AChE inhibition assay using Ellman's method.

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Experimental Protocol 2: Histamine H_3 Receptor Radioligand Binding Assay

This protocol details a competitive binding assay to determine the affinity (K_i) of test compounds for the human histamine H_3 receptor (hH_3R).

Principle: The assay measures the ability of an unlabeled test compound to compete with a radiolabeled ligand (e.g., [^{3}H]-N-α-methylhistamine, [^{3}H]-NAMH) for binding to the H_3R in a preparation of cell membranes expressing the receptor. The amount of radioactivity bound to the membranes is inversely proportional to the affinity of the test compound.[15]

Step-by-Step Methodology:

- Membrane Preparation:
  - Harvest HEK293T cells transiently expressing the hH_3R.
  - Resuspend the cell pellet in ice-cold Tris-HCl buffer (50 mM, pH 7.4) and homogenize using a sonicator.
  - Centrifuge the homogenate to pellet the membranes. Resuspend the membrane pellet in fresh buffer. Determine the protein concentration using a BCA or Bradford assay.
- Assay Plate Setup (96-well format):
  - Assay Buffer: 50 mM Tris-HCl, pH 7.4, 5 mM $MgCl_2$.
  - Radioligand: [^{3}H]-NAMH, diluted in assay buffer to a final concentration of ~2 nM.
  - Test Compound: Serial dilutions of the test compound in assay buffer.
  - Non-specific Binding (NSB): A high concentration (e.g., 10 µM) of a known H_3R ligand (e.g., clobenpropit or histamine) to saturate the receptors.
  - Total Binding (B_0): Assay buffer without any competing unlabeled ligand.
- Assay Procedure:

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- In each well, combine:
  - Cell membrane suspension (e.g., 15 µg of protein).
  - 25 µL of test compound, NSB control, or buffer for B_0.
  - 25 µL of [^{3}H]-NAMH solution.
  - Assay buffer to reach a final volume (e.g., 250-550 µL).
- Incubate the plate with continuous shaking for 60-120 minutes at 25°C.[15][16]

- Harvesting and Filtration:
  - Pre-soak a GF/C filter plate in 0.5% polyethyleneimine (PEI) for at least 30 minutes to reduce non-specific binding of the radioligand to the filter.
  - Terminate the binding reaction by rapidly filtering the contents of each well through the filter plate using a cell harvester.
  - Wash the filters multiple times (e.g., 9x 500 µL) with ice-cold wash buffer (50 mM Tris-HCl, pH 7.4).[16]
- Counting:
  - Dry the filter plate (e.g., 30 min at 55°C).
  - Add scintillation cocktail to each well.
  - Seal the plate and measure the radioactivity (counts per minute, CPM) using a scintillation counter.
- Data Analysis:
  - Calculate the percentage of specific binding for each concentration of the test compound.
  - Plot the percentage of specific binding against the logarithm of the test compound concentration.

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- Fit the data to a one-site competition model to determine the IC_{50} value.
- Calculate the affinity constant (K_i) using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_e)$ where [L] is the concentration of the radioligand and K_e is its dissociation constant.

Chapter 3: Analogs Targeting Sigma-1 (σ_1) Receptors

The σ_1 receptor is a unique intracellular chaperone protein implicated in various CNS disorders, including pain and neurodegeneration.[17] The 4-hydroxypiperidine scaffold has been successfully used to develop potent and selective σ_1 receptor modulators.

- Divergent SAR from Dopamine D_4 Receptors: Interestingly, SAR studies have shown a clear divergence in structural requirements for σ_1 versus dopamine D_4 receptor activity. Both receptors recognize scaffolds with a basic nitrogen, but the nature of the aromatic moieties and their orientation dictates selectivity.[18]
- Key Structural Features for σ_1 Affinity:
  - Piperidine Nitrogen Substituent: A benzyl group at the piperidine nitrogen is often advantageous for high σ_1 affinity.[19]
  - Southern Aromatic Moiety: The choice of a heteroaryl system linked to the piperidine core is critical. For instance, incorporating an NH-indazole moiety can lead to highly potent and selective σ_1 modulators. The trifluoromethyl indazole analog 12c was identified as the most potent σ_1 modulator in one study, with a K_i of 0.7 nM and over 800-fold selectivity versus the D_4 receptor.[18] In contrast, other heteroaryl systems like 6-chloro-2-indole can decrease σ_1 selectivity by increasing D_4 activity.[18]

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Compound ID	Key Structural Features	σ_1 Receptor K_i (nM)	D_4 Receptor K_i (nM)	Selectivity (σ_1:D_4)	Reference(s)
12a	NH-indazole	1.2	860	>700	[18]
12c	Trifluoromethyl-NH-indazole	0.7	580	829	[18]
14a	6-chloro-2-indole	8.1	149	~18	[18]
14e	6-chloro-2-indole, N-morpholine	388	169	0.4 (D_4 selective)	[18]

Table 3. Comparison of piperidine analogs showing divergent selectivity for σ_1 and D_4 receptors.

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